

# 3',4'-Dimethoxyacetophenone: A Technical Guide to Safe Handling and Precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

Cat. No.: B042557

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3',4'-Dimethoxyacetophenone** (CAS No. 1131-62-0). The following sections detail the physical and chemical properties, hazard identification, control measures, and emergency procedures to ensure the safe use of this compound in a laboratory and drug development setting. All quantitative data has been summarized in structured tables for ease of reference, and logical workflows are visualized to guide researchers in best practices.

## Section 1: Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **3',4'-Dimethoxyacetophenone** is fundamental to its safe handling. These properties are summarized in the table below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C10H12O3   | [1][2]    |
| Molecular Weight  | 180.20 g/mol   | [1][2]    |
| Appearance        | White to pale yellow solid/crystals                    | [1][3]    |
| Melting Point     | 47-54 °C (lit.)  |           |
| Boiling Point     | 286-288 °C (lit.)                                      |           |
| Flash Point       | > 112 °C / > 233.6 °F                                  | [4]       |
| Solubility        | Insoluble in water. Soluble in hot water and methanol. | [1][5]    |
| Vapor Pressure    | 0.003 mmHg @ 25 °C (est)                               | [1][3]    |

## Section 2: Hazard Identification and GHS Classification

**3',4'-Dimethoxyacetophenone** is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Researchers must be aware of these hazards to implement appropriate safety measures.

| Hazard Class                                     | Category    | Hazard Statement                          |
|--|-------------|---|
| Acute toxicity, oral                             | Category 4  | H302: Harmful if swallowed[2]<br>[4]      |
| Serious eye damage/eye irritation                | Category 2A | H319: Causes serious eye irritation[2][4] |
| Skin Corrosion/Irritation                        | Category 2  | Causes skin irritation.[6]                |
| Specific target organ toxicity (single exposure) | Category 3  | May cause respiratory irritation.[6]      |

Signal Word: Warning[4]

#### Primary Hazards:

- Ingestion: Harmful if swallowed, may cause irritation of the digestive tract.[\[1\]](#)[\[4\]](#)
- Inhalation: May cause respiratory tract irritation.[\[1\]](#)[\[6\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)[\[6\]](#)
- Eye Contact: Causes serious eye irritation.[\[4\]](#)[\[6\]](#)

The toxicological properties of this substance have not been fully investigated.[\[1\]](#)

## Section 3: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

### Handling

- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[7\]](#)
- Use with adequate ventilation and in a designated chemical fume hood.[\[1\]](#)
- Avoid breathing dust, vapor, mist, or gas.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

### Storage

- Store in a tightly closed container.[\[1\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

- Protect from moisture, heat, and direct light.[\[5\]](#)

## Section 4: Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **3',4'-Dimethoxyacetophenone** to prevent exposure.

| PPE Type               | Specification  | Reference                               |
|------------------------|--|---|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Skin Protection        | Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.   | <a href="#">[1]</a> <a href="#">[8]</a> |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed. | <a href="#">[1]</a> <a href="#">[4]</a> |

## Section 5: Emergency Procedures

In the event of an emergency, follow these established protocols.

## First-Aid Measures

| Exposure Route | First-Aid Protocol   | Reference |
|----------------|--|-----------|
| Ingestion      | If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.            | [1][4]    |
| Inhalation     | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.     | [1][6]    |
| Skin Contact   | Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.                | [1][6]    |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. | [4][6]    |

## Fire-Fighting Measures

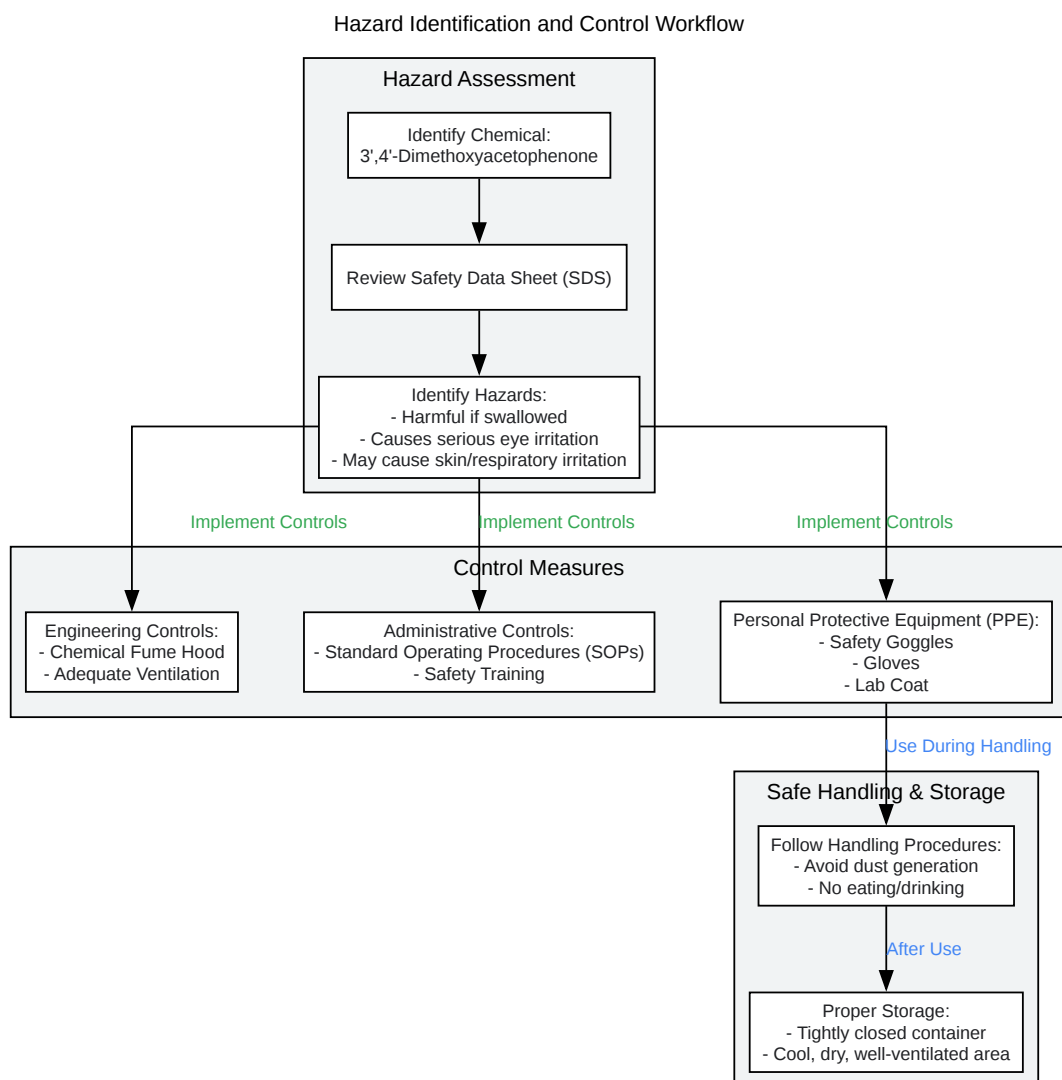
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: No information available.[4]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition or combustion.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation. Avoid dust formation.[4][8]
- Environmental Precautions: Should not be released into the environment. Prevent spillage from entering drains, sewers, or water courses.[4][9]
- Methods for Containment and Cleaning Up:
  - Minor Spills: Use dry clean up procedures. Sweep up or vacuum up material and place it into a suitable, labeled disposal container.[9]
  - Major Spills: Clear the area of personnel and move upwind. Alert the fire brigade. Control personal contact by using protective equipment.[9]

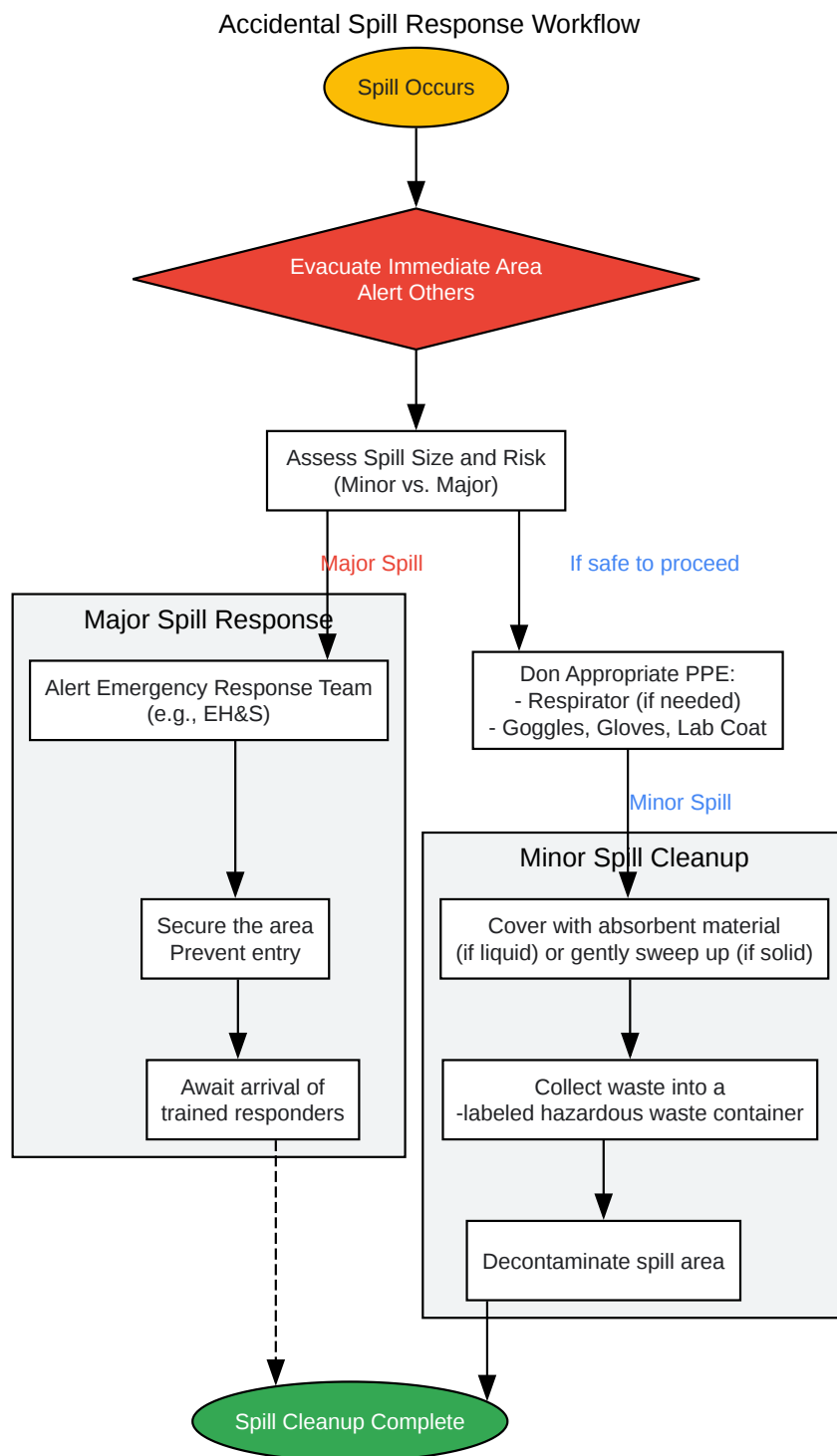
## Section 6: Visualized Workflows

To further aid in the safe handling of **3',4'-Dimethoxyacetophenone**, the following diagrams illustrate key logical and experimental workflows.



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Caption: Hazard Identification and Control Workflow for **3',4'-Dimethoxyacetophenone**.



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Caption: Workflow for responding to an accidental spill of **3',4'-Dimethoxyacetophenone**.



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- To cite this document: BenchChem. [3',4'-Dimethoxyacetophenone: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042557#safety-and-handling-precautions-for-3-4-dimethoxyacetophenone]

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